

Di-tert-butyl N,N-diethylphosphoramidite molecular weight and formula.

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Compound of Interest

Compound Name:	<i>Di-tert-butyl N,N-diethylphosphoramidite</i>
Cat. No.:	B043657

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A Technical Overview of Di-tert-butyl N,N-diethylphosphoramidite

Di-tert-butyl N,N-diethylphosphoramidite is a key phosphoramidite reagent utilized in synthetic organic chemistry, particularly in the field of oligonucleotide synthesis. Its chemical properties make it a valuable building block for the introduction of phosphite ester linkages, which are subsequently oxidized to the more stable phosphate linkages found in DNA and RNA. This document provides core technical data on its molecular properties.

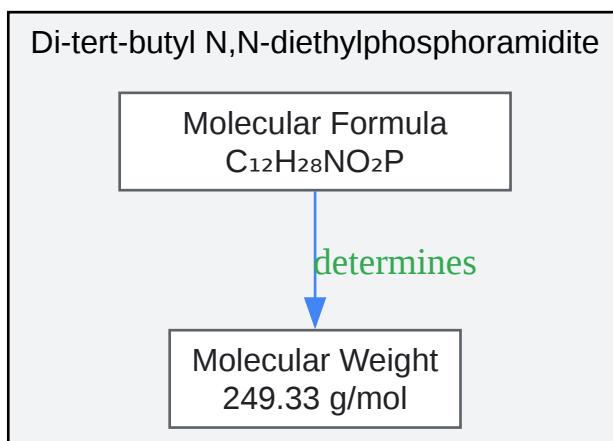
Molecular and Physical Properties

The fundamental molecular and physical characteristics of **Di-tert-butyl N,N-diethylphosphoramidite** are summarized in the table below. These data are essential for researchers in calculating stoichiometric quantities for reactions and for understanding the compound's physical behavior.

Property	Value
Molecular Formula	$C_{12}H_{28}NO_2P$ [1] [2]
Molecular Weight	249.33 g/mol [1] [3]
Appearance	Liquid [3]
Density	0.896 g/mL at 25 °C [1] [2] [3]
Boiling Point	39-41 °C at 0.3 mmHg [1] [3]
Refractive Index	$n_{20/D}$ 1.434 [1] [3]
Storage Temperature	2-8°C [2] [3]

Chemical Structure and Data Representation

The structural information of **Di-tert-butyl N,N-diethylphosphoramidite** is fundamental to its reactivity. The relationship between its molecular formula and molecular weight is depicted in the diagram below.



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Caption: Relationship between molecular formula and weight.

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References

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- 2. echemi.com [echemi.com]
- 3. ジ-tert-ブチルN,N-ジエチルホスホロアミダイト technical grade, 93% | Sigma-Aldrich [sigmaaldrich.com]
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